

Core Chemical Properties and Specifications

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Compound Focus: Hepps

CAS No.: 16052-06-5

Cat. No.: S527303

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The table below summarizes the fundamental technical data for **HEPPS** buffer.

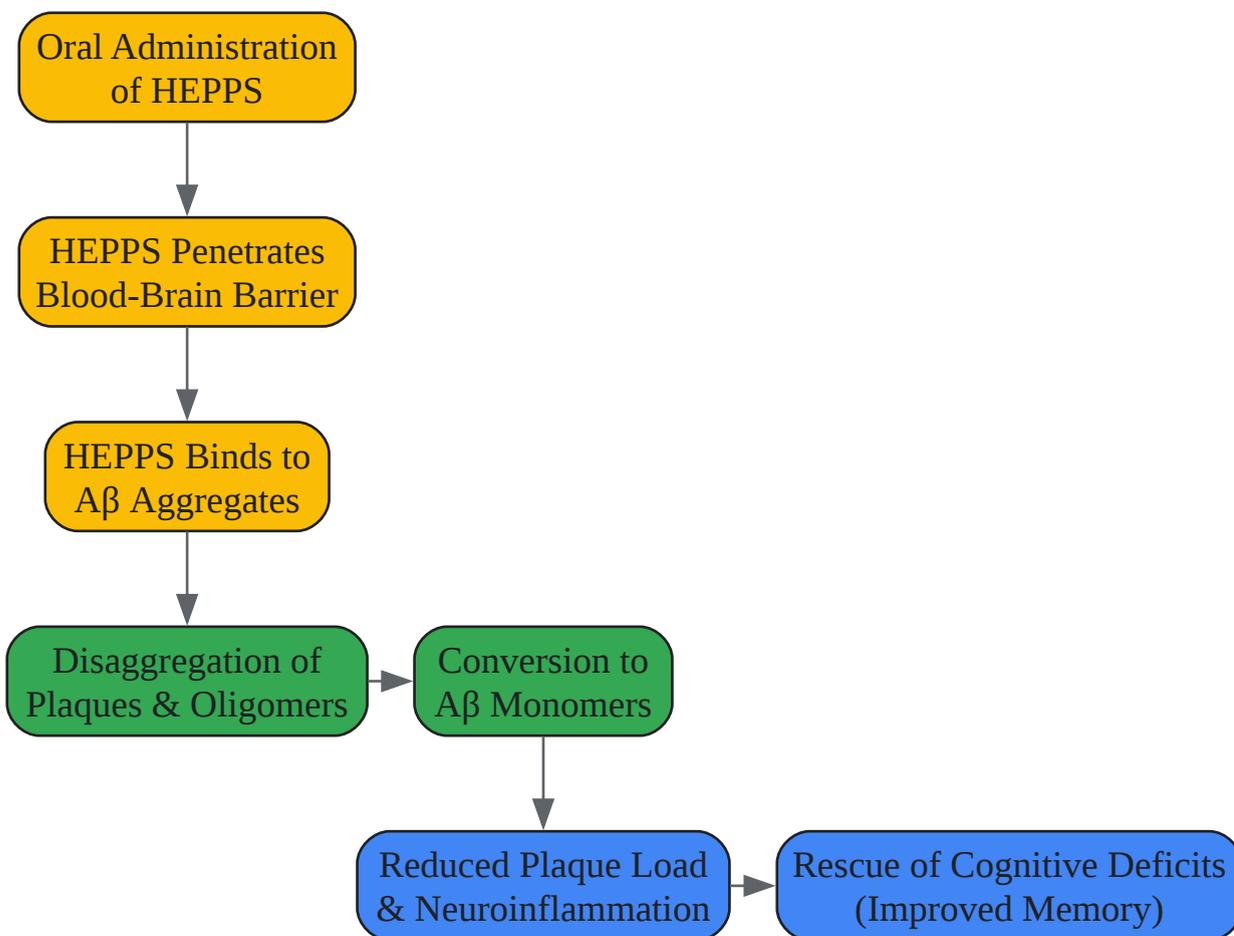
Property	Specification
IUPAC Name	3-[4-(2-Hydroxyethyl)piperazin-1-yl]propane-1-sulfonic acid [1]
CAS Number	16052-06-5 [2] [3] [4]
Molecular Formula	C ₉ H ₂₀ N ₂ O ₄ S [1] [3] [4]
Molecular Weight	252.33 g·mol ⁻¹ [1] [3] [4]
Useful pH Range	7.3 - 8.7 [2] [3] [4]
pKa (25°C)	8.00 [1]
Appearance	White to off-white powder [3] [4]
Solubility in Water	High (~24 g/100 mL or 233.33 mg/mL resulting in ~924.70 mM solution) [3] [4]

Applications and Research Uses

HEPPS buffer serves multiple purposes in the laboratory, with one particularly promising therapeutic application.

- **General Biological Buffer:** Like other "Good's Buffers," **HEPPS** is inert for many biological processes and is used to maintain stable pH in cell culture media, protein purification workflows, and various biochemical assays [1] [2] [4]. Its effective range makes it suitable for experiments conducted at physiological pH.
- **Therapeutic Potential in Alzheimer's Disease:** A significant body of research has explored **HEPPS** as a therapeutic agent. Studies on mouse models of Alzheimer's disease have shown that orally administered **HEPPS** can cross the blood-brain barrier, break up existing amyloid- β plaques and oligomers, and rescue associated cognitive deficits [1] [3]. It has also been used to dissociate aggregates in human plasma samples, aiding in blood-based diagnosis [1].

The following diagram illustrates the proposed mechanism of action of **HEPPS** in Alzheimer's disease models based on current research.

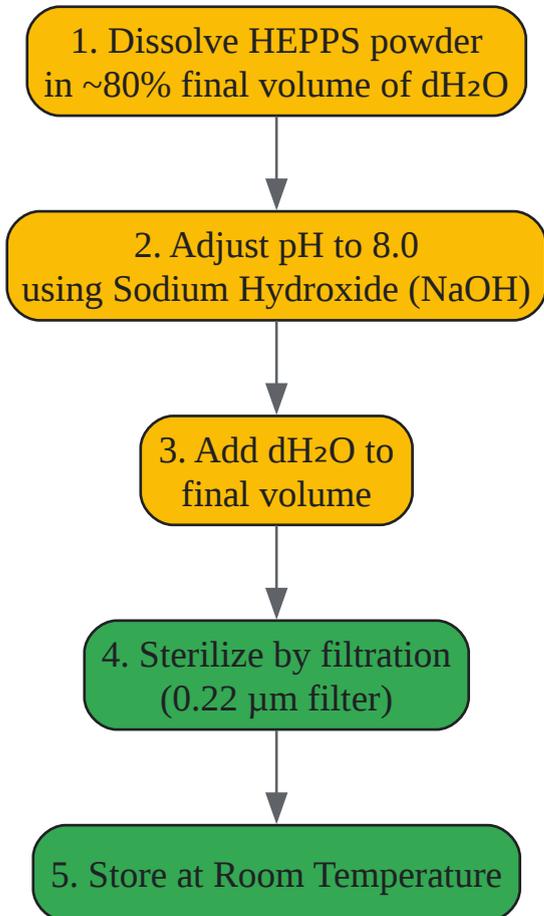


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Proposed pathway of **HEPPS** in Alzheimer's disease mouse models, from administration to cognitive improvement.

Typical Buffer Preparation Protocol

A standard method for preparing a 0.2 M, pH 8.0 **HEPPS** buffer solution is as follows [2]. This ready-to-use solution is filtered through a 0.22-micron filter for sterilization and can typically be stored at room temperature [2].



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Standard workflow for preparing a sterile 0.2 M **HEPPS** buffer solution at pH 8.0.

Comparison with HEPES Buffer

While **HEPPS** and the more common HEPES are both piperazine-based Good's buffers, their different properties make them suited for specific conditions.

Feature	HEPPS	HEPES
Effective pH Range	7.3 - 8.7 [2] [3] [4]	6.8 - 8.2 [5] [6]
pKa	8.00 [1]	~7.5 [6]
Key Distinction	Better buffering capacity in the higher end of the physiological range.	Standard choice for buffering at strict physiological pH (7.2-7.4) .
Example Advantage	Preferred for processes requiring pH closer to 8.0. A 2025 study found HEPES yielded the highest reaction rates for SPAAC bioconjugation at pH 7 [7].	Ideal for standard cell culture and standard enzyme assays at pH 7.4 [8] [6].

Key Considerations for Use

- **Storage:** **HEPPS** powder and solutions are typically stored at room temperature [2] [4].
- **Biological Activity:** Be aware of its novel biological activity in disrupting protein aggregates, which could be an unwanted interference in some biochemical assays [1] [3].
- **General Buffer Best Practices:** When working with any buffer, remember that concentration must be sufficient for the experiment, temperature can alter buffering capacity, and potential interactions with metal ions or other system components should be evaluated [5].

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References

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